

Application Notes and Protocols for the Quantification of Coriolin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Coriolin**

Cat. No.: **B1246448**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Coriolin is a sesquiterpene lactone antibiotic first isolated from the fungus *Coriolus consors*. It has demonstrated a range of biological activities, including antitumor and antibacterial effects. The primary mechanism of action for its cytotoxic effects is the inhibition of Na^+/K^+ -ATPase, a transmembrane protein crucial for maintaining cellular ion homeostasis. Accurate and robust analytical methods are essential for the quantification of **Coriolin** in various matrices, including fermentation broths, cell cultures, and biological fluids, to support research and development efforts.

These application notes provide detailed protocols for the quantification of **Coriolin** using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS). Additionally, information on its mechanism of action is provided to aid in the interpretation of experimental results.

Chemical Information

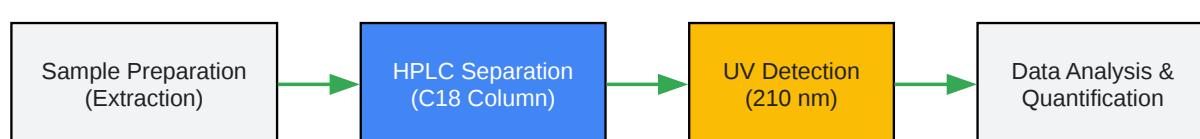
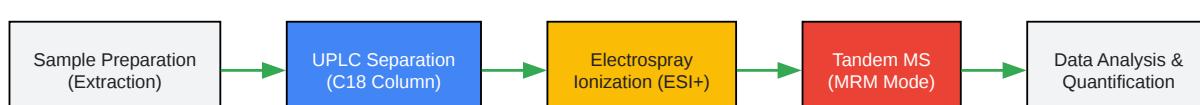
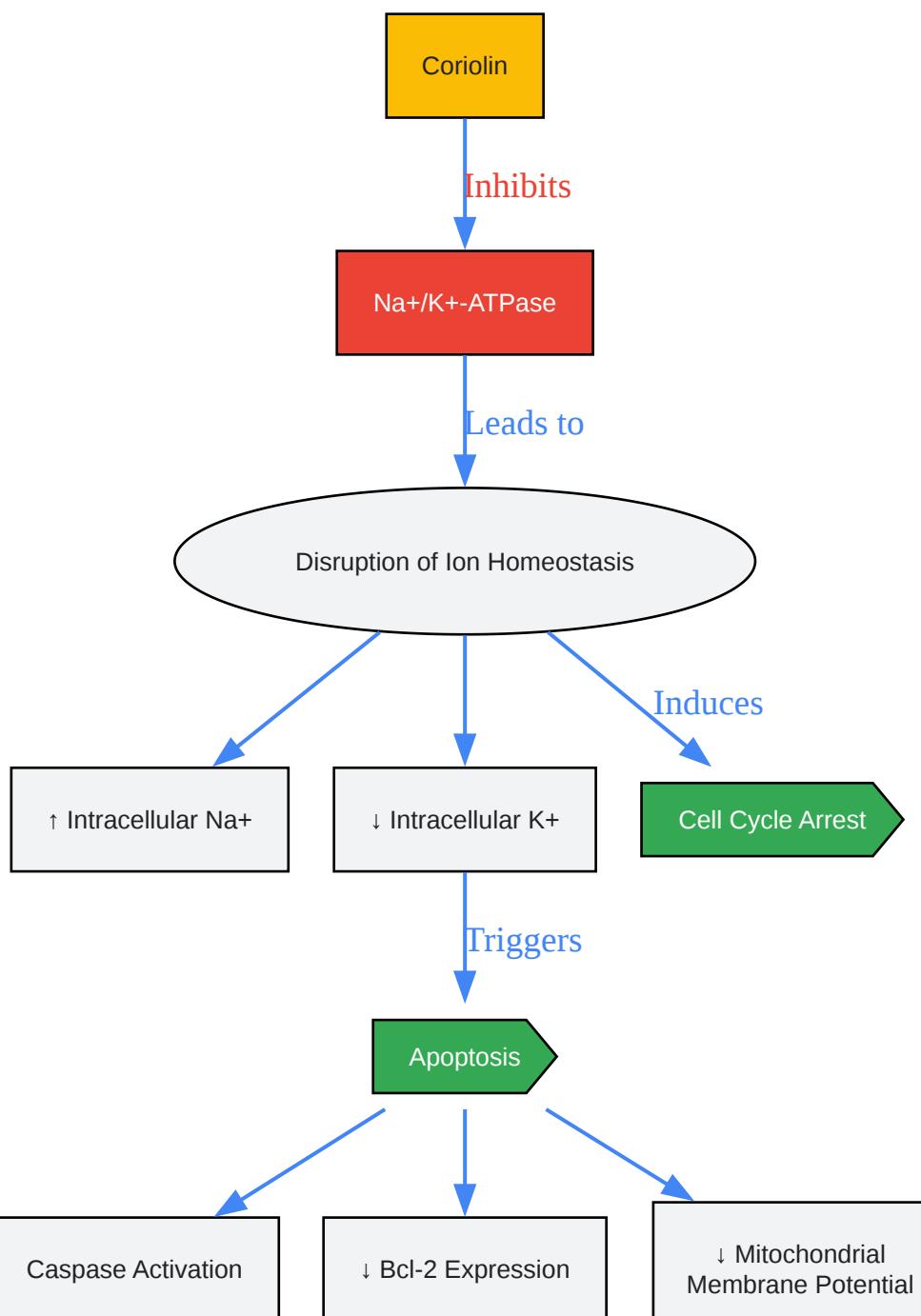
Compound	Chemical Structure	Molecular Formula	Molecular Weight	CAS Number
Coriolin	[Image of Coriolin chemical structure]	C15H20O5	280.32 g/mol	33404-85-2

(Data sourced from PubChem CID 10869683)

Mechanism of Action: Inhibition of Na⁺/K⁺-ATPase

Coriolin exerts its cytotoxic effects primarily through the inhibition of the Na⁺/K⁺-ATPase pump. This enzyme is responsible for actively transporting sodium (Na⁺) ions out of the cell and potassium (K⁺) ions into the cell, a process vital for maintaining the electrochemical gradients across the cell membrane.

Downstream Signaling Pathway of **Coriolin**-mediated Na⁺/K⁺-ATPase Inhibition



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for the Quantification of Coriolin]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1246448#analytical-methods-for-coriolin-quantification\]](https://www.benchchem.com/product/b1246448#analytical-methods-for-coriolin-quantification)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com